

# An In-depth Technical Guide to the Physical and Chemical Properties of Coclaurine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Coclauril

Cat. No.: B14858348

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Coclaurine is a benzyloquinoline alkaloid found in various plant species, including those from the Annonaceae and Lauraceae families.[1] As a secondary metabolite, it plays a role in the chemical defense mechanisms of these plants.[1] Coclaurine is a key intermediate in the biosynthesis of a wide range of other benzyloquinoline alkaloids. From a pharmacological perspective, it has garnered significant interest as a nicotinic acetylcholine receptor (nAChR) antagonist, suggesting its potential for therapeutic applications in neurological and other disorders.[2][3][4][5][6] This technical guide provides a comprehensive overview of the physical and chemical properties of coclaurine, its biosynthetic pathway, and its interaction with nAChRs, supplemented with detailed experimental protocols and visualizations.

## Physical and Chemical Properties

The fundamental physical and chemical properties of coclaurine are summarized in the tables below, providing a consolidated reference for researchers.

## Physical Properties of Coclaurine

Property	Value	Reference(s)
Appearance	Solid powder	[7]
Melting Point	220-224 °C	[1][7][8]
Boiling Point	-427.77 - 496.9 °C (Predicted/Estimated)	[1][7][8]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[7]
Optical Rotation	Varies depending on the enantiomer ((S)- or (R)- coclaurine)	

## Chemical Properties of Coclaurine

Property	Value	Reference(s)
Chemical Formula	C <sub>17</sub> H <sub>19</sub> NO <sub>3</sub>	[7][8][9]
Molecular Weight	285.34 g/mol	[1][7][9]
CAS Number	486-39-5 ((S)-enantiomer)	[1][7][9]
pKa	10.00 ± 0.15 (Predicted)	[7]
LogP	2.86 (Predicted)	[8]
Hydrogen Bond Donor Count	3	[9]
Hydrogen Bond Acceptor Count	4	[9]
SMILES	<chem>COC1=C(C=C2C(--INVALID-LINK--CC3=CC=C(C=C3)O)O)</chem>	[1]

## Biosynthesis of Coclaurine

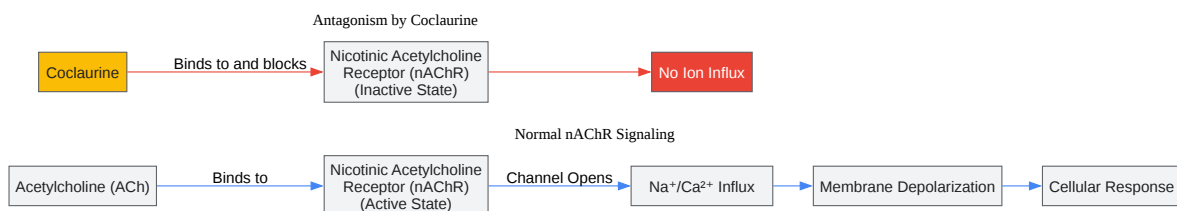
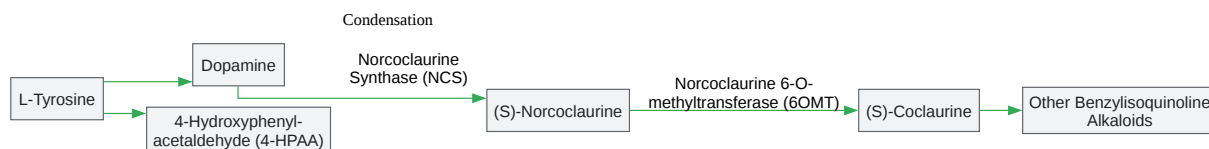
Coclaurine is a central intermediate in the biosynthesis of a vast array of benzyloquinoline alkaloids in plants. The pathway commences with the amino acid L-tyrosine, which undergoes

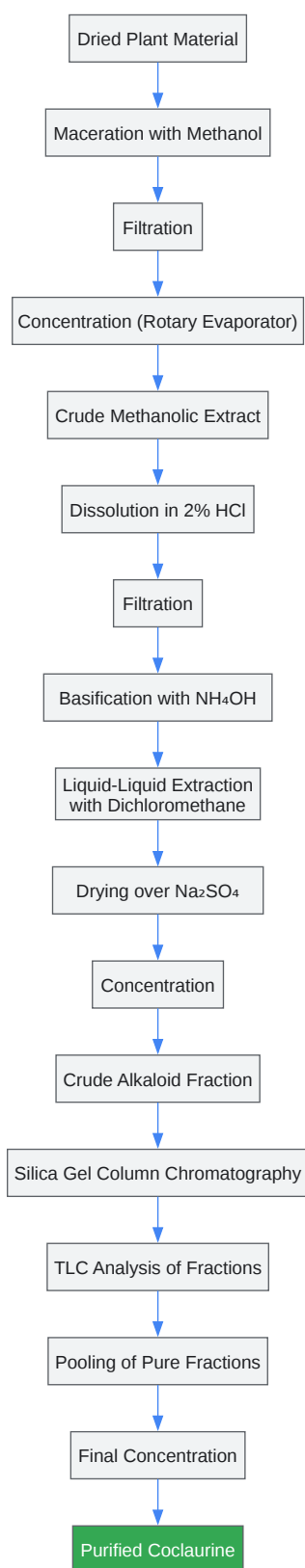
a series of enzymatic transformations to yield (S)-coclaurine.

The key steps in the biosynthesis of (S)-coclaurine are:

- L-Tyrosine is converted to both dopamine and 4-hydroxyphenylacetaldehyde (4-HPAA) through separate enzymatic reactions.
- Norcoclaurine synthase (NCS) catalyzes the condensation of dopamine and 4-HPAA to form (S)-norcoclaurine, the first committed intermediate in the pathway.
- (S)-norcoclaurine is then methylated by norcoclaurine 6-O-methyltransferase (6OMT) using S-adenosyl methionine (SAM) as a methyl donor to produce (S)-coclaurine.

Further enzymatic modifications of (S)-coclaurine lead to the production of other important alkaloids such as N-methylcoclaurine, reticuline, and ultimately morphine and codeine in some plant species.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Nicotinic acetylcholine receptor - Wikipedia [en.wikipedia.org]
- 4. glpbio.com [glpbio.com]
- 5. Coclaurine - Wikipedia [en.wikipedia.org]
- 6. coclaurine | 486-39-5 [chemicalbook.com]
- 7. Overview - Nicotinic Acetylcholine Receptor Signaling in Neuroprotection - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Nicotinic Acetylcholine Receptor Signaling: Roles in Neuroprotection - Nicotinic Acetylcholine Receptor Signaling in Neuroprotection - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Coclaurine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14858348#physical-and-chemical-properties-of-coclaurine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)